

Essential Safety and Logistical Information for Handling 2-Cyclohexyloctane

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Compound of Interest

Compound Name: 2-Cyclohexyloctane

Cat. No.: B13818012

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Cyclohexyloctane** with comprehensive hazard information is not readily available. The following guidance is based on the known properties of the substance and general safety protocols for handling combustible aliphatic hydrocarbons. A thorough risk assessment should be conducted by qualified personnel before handling this substance.

2-Cyclohexyloctane is an organic compound classified as a saturated aliphatic hydrocarbon. [1] While considered to have low toxicity, it is a combustible liquid and may cause irritation upon inhalation or skin contact.[2] Adherence to proper safety procedures is crucial to minimize risks in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Cyclohexyloctane** to prevent skin and eye contact, and inhalation of vapors. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield may be required for splash hazards.[3]	Protects against splashes and vapors that can cause eye irritation.
Hand Protection	Nitrile or neoprene gloves.[4][5]	Provides a barrier against skin contact which may cause irritation.
Body Protection	Standard lab coat or a chemical-resistant apron.[6]	Protects against incidental splashes and spills.
Respiratory Protection	Generally not required if handled in a well-ventilated area or a chemical fume hood.[6]	Use a NIOSH-approved respirator if vapors are generated and ventilation is inadequate.
Footwear	Closed-toe shoes.	Protects feet from spills.

Operational Plan: Handling and Storage

Handling:

- All handling of **2-Cyclohexyloctane** should be performed in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[6]
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[7][8]
- Use non-sparking tools and ground/bond containers when transferring to prevent static discharge.[9]
- Transport chemicals in secondary containers to prevent spills.[7]

Storage:

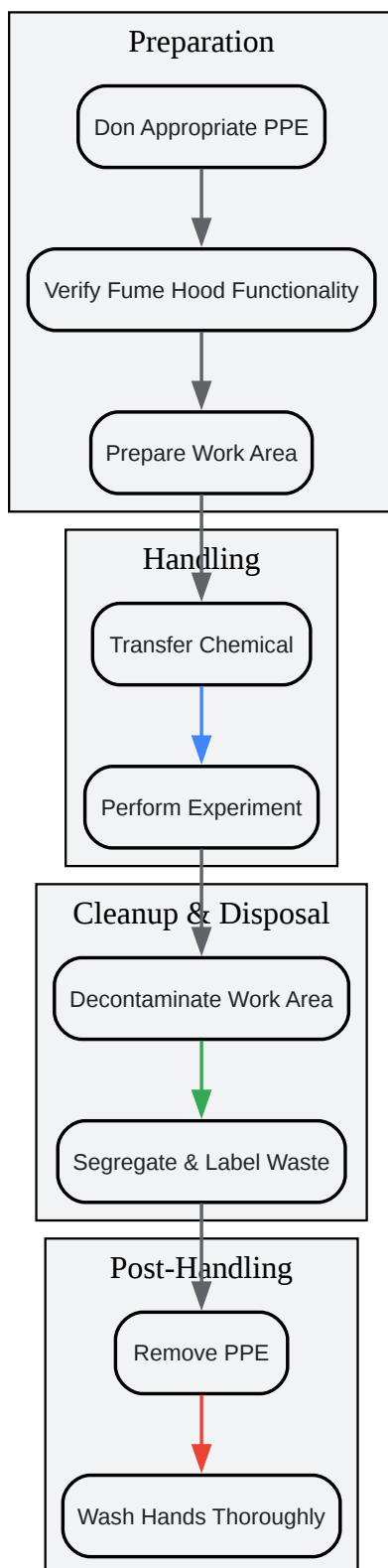
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- Store away from strong oxidizing agents.[\[7\]](#)
- Label containers clearly with the chemical name and any associated hazards.[\[3\]](#)

Disposal Plan

- **2-Cyclohexyloctane** should be disposed of as hazardous waste. Do not pour down the drain.[\[6\]](#)[\[10\]](#)
- Dispose of contents and container in accordance with local, regional, and national regulations.
- Contaminated materials, such as absorbent pads and gloves, should also be disposed of as hazardous waste.[\[11\]](#)

Experimental Workflow for Handling 2-Cyclohexyloctane

The following diagram outlines the standard workflow for safely handling **2-Cyclohexyloctane** in a laboratory setting.



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